

physical properties like melting point and solubility of 17-Hydroxyisolathyrol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B12432442

[Get Quote](#)

Technical Guide: Physicochemical Properties of 17-Hydroxyisolathyrol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **17-Hydroxyisolathyrol**, a macrocyclic lathyrol diterpenoid isolated from the seeds of *Euphorbia lathyris*. The document details its solubility in various solvent systems and outlines standardized experimental protocols for determining its melting point and solubility.

Physical Properties

Melting Point

The specific melting point of **17-Hydroxyisolathyrol** is not readily available in public literature. However, the melting point of a pure crystalline solid is a critical physical property for its identification and purity assessment. It is the temperature at which the material transitions from a solid to a liquid state. For novel or isolated natural products like **17-Hydroxyisolathyrol**, this value would be determined experimentally.

Solubility

17-Hydroxyisolathyrol exhibits varying solubility depending on the solvent system employed. The following tables summarize the available quantitative data on its solubility.

Table 1: Solubility of **17-Hydroxyisolathyrol** in Aqueous and Organic Solvent Systems

Solvent System	Composition	Solubility	Observation
DMSO	100%	≥ 100 mg/mL (285.35 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility; use newly opened solvent.[1]
In Vitro Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.13 mM)	Clear solution.[1]
In Vitro Formulation 2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (7.13 mM)	Clear solution.[1]
In Vitro Formulation 3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.13 mM)	Clear solution.[1]

Note: For formulations where precipitation or phase separation occurs, heating and/or sonication can be used to aid dissolution.[1]

Experimental Protocols

Determination of Melting Point (Capillary Method)

The capillary method is a standard technique for determining the melting point of a solid crystalline substance.

Methodology:

- **Sample Preparation:** The sample of **17-Hydroxyisolathyrol** must be thoroughly dried and in a fine powdered form. This can be achieved by grinding the crystals in a mortar and pestle.
- **Capillary Tube Loading:** A small amount of the powdered sample is introduced into a thin-walled capillary tube, which is sealed at one end. The tube is tapped gently to pack the

sample tightly into the bottom.

- **Apparatus Setup:** The loaded capillary tube is placed into a melting point apparatus, adjacent to a high-accuracy thermometer.
- **Heating:** The apparatus is heated at a controlled rate. For an unknown compound, a rapid initial heating can be used to determine an approximate melting range. Subsequently, a new sample is heated slowly (e.g., 1-2 °C per minute) as the temperature approaches the approximate melting point.
- **Observation and Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a widely used and reliable technique for determining the equilibrium solubility of a compound in a specific solvent.

Methodology:

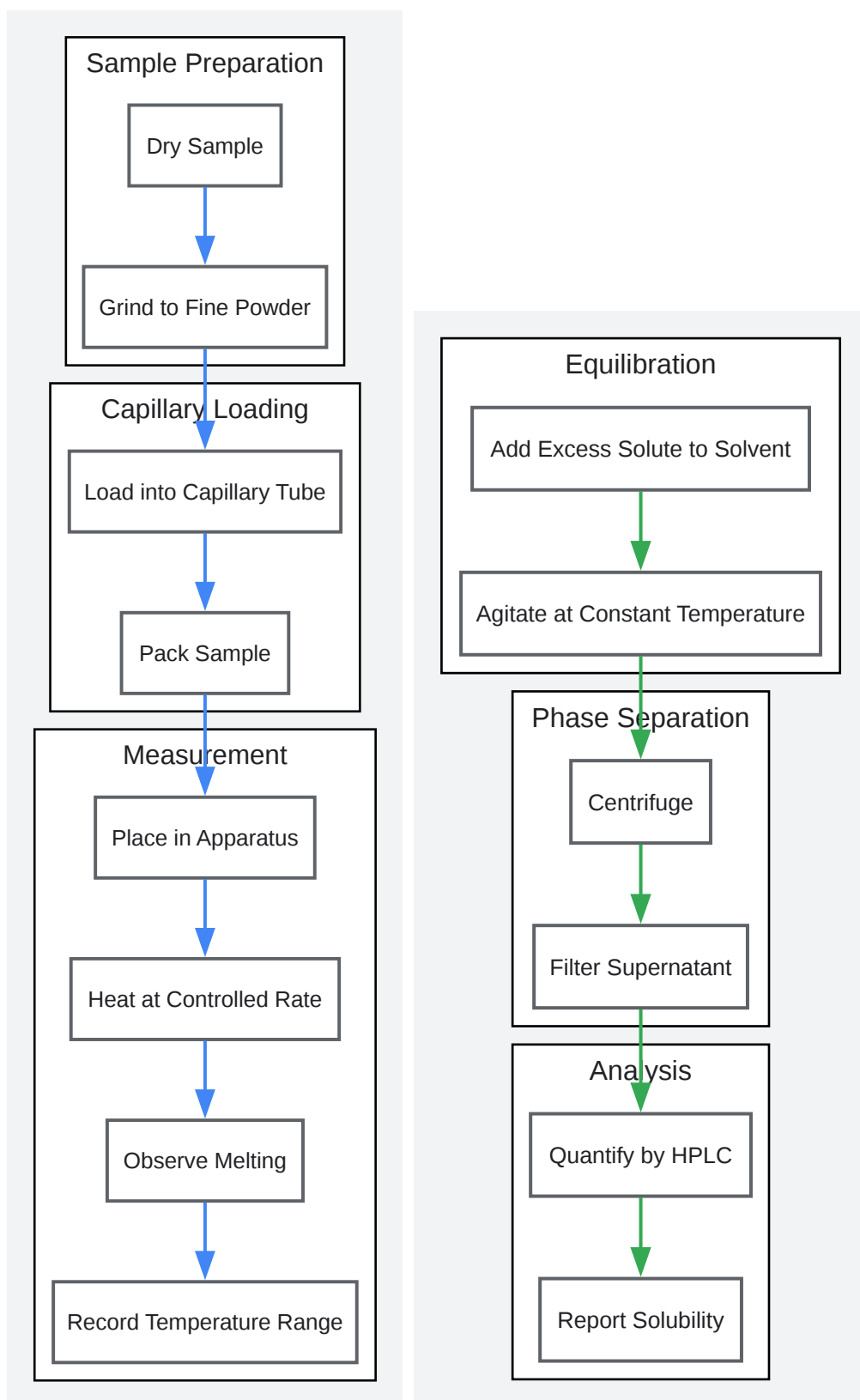
- **Sample Preparation:** An excess amount of **17-Hydroxyisolathyrol** is added to a vial containing the solvent of interest. The use of an excess amount ensures that a saturated solution is formed.
- **Equilibration:** The vial is sealed and agitated (e.g., using a shaker or stirrer) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solid.
- **Phase Separation:** After equilibration, the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation followed by filtration of the supernatant through a chemically inert filter (e.g., PTFE syringe filter) that does not absorb the solute.
- **Quantification:** The concentration of **17-Hydroxyisolathyrol** in the clear, saturated filtrate is determined using a suitable analytical method, such as High-Performance Liquid

Chromatography (HPLC). A calibration curve is generated using standard solutions of known concentrations to ensure accurate quantification.

- **Data Reporting:** The solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mM) at the specified temperature.

Visualizations

The following diagrams illustrate the generalized workflows for the experimental protocols described above.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [physical properties like melting point and solubility of 17-Hydroxyisolathyrol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12432442#physical-properties-like-melting-point-and-solubility-of-17-hydroxyisolathyrol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com